

challenges in the storage and handling of 2-iodopropene

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Compound of Interest

Compound Name: 2-Iodopropene

Cat. No.: B1618665

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Technical Support Center: 2-Iodopropane

Disclaimer: The following information primarily pertains to 2-iodopropane (isopropyl iodide, CAS No. 75-30-9) due to a greater availability of safety and handling data. Information on **2-iodopropene** is limited. Users should exercise extreme caution and consult additional safety resources when handling any chemical.

Frequently Asked Questions (FAQs)

Q1: My bottle of 2-iodopropane has turned yellow/brown. Is it still usable?

A1: The discoloration of 2-iodopropane is a common issue caused by its decomposition upon exposure to light and air, leading to the formation of iodine.^{[1][2]} While it may still be suitable for some applications, the presence of iodine can interfere with certain reactions. For high-purity applications, purification is recommended before use.

Q2: What are the recommended storage conditions for 2-iodopropane?

A2: To minimize decomposition, 2-iodopropane should be stored in a cool, dry, well-ventilated area away from light, heat, open flames, and sources of ignition.^{[3][4][5]} It is highly susceptible to UV light.^[5] The container should be tightly closed.^{[3][4]} For long-term storage, it is often stored in the dark in the presence of a stabilizer like copper or silver wool.^{[1][5][6]}

Q3: What are the main hazards associated with handling 2-iodopropane?

A3: 2-Iodopropane is a flammable liquid and vapor.[3][4] It is harmful if swallowed and causes skin and serious eye irritation.[3] It may also cause respiratory irritation.[3] It is incompatible with strong bases and strong oxidizing agents.[1][2]

Q4: Can I use 2-iodopropane that does not contain a stabilizer?

A4: While unstabilized 2-iodopropane is available, it is more prone to decomposition. If using unstabilized 2-iodopropane, it is crucial to handle it under an inert atmosphere and protect it from light. If discoloration occurs, purification will be necessary before use. For many applications, using a stabilized grade is recommended for consistency and safety.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Reaction failure or low yield	- Decomposed 2-iodopropane (presence of iodine).- Presence of water.	- Purify the 2-iodopropane by washing with aqueous sodium thiosulfate or sodium bisulfite to remove iodine, followed by washing with water, drying over a suitable drying agent (e.g., MgSO_4 or CaCl_2), and distillation. ^[1] - Ensure all glassware is dry and the reaction is performed under anhydrous conditions if required.
Inconsistent reaction results	- Variable purity of 2-iodopropane due to decomposition.	- Use a freshly opened bottle of stabilized 2-iodopropane.- Purify the reagent immediately before use.
Discoloration of the product during workup	- Residual iodine from the reagent.	- Wash the organic layer with a reducing agent solution (e.g., sodium thiosulfate) to remove iodine.
Pressure buildup in the storage container	- Decomposition of 2-iodopropane, leading to the formation of gaseous byproducts.- Storage at elevated temperatures.	- Store in a cool, well-ventilated area. ^[5] - Vent the container carefully in a fume hood.- If significant decomposition is suspected, dispose of the material according to safety protocols.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₃ H ₇ I
Molecular Weight	169.99 g/mol [7]
Boiling Point	88-90 °C[6]
Melting Point	-90 °C[6]
Density	1.703 g/mL at 25 °C[6]
Flash Point	42 °C (107.6 °F)[4]
Solubility in Water	1.4 g/L[1]

Experimental Protocols

Protocol 1: Purification of Discolored 2-Iodopropane

Objective: To remove iodine and other impurities from decomposed 2-iodopropane.

Materials:

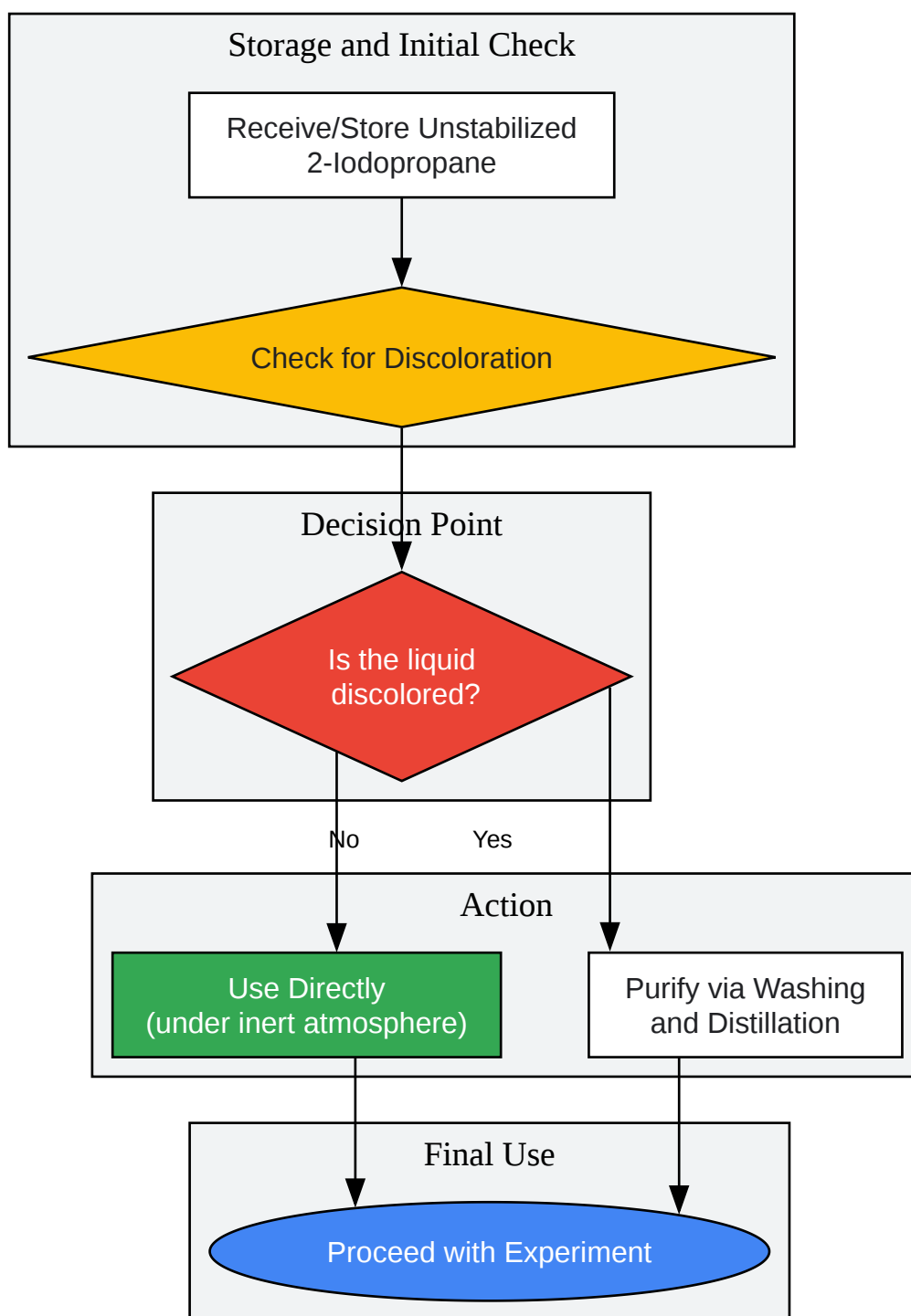
- Discolored 2-iodopropane
- 10% aqueous sodium thiosulfate (Na₂S₂O₃) or sodium bisulfite (NaHSO₃) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄) or calcium chloride (CaCl₂)
- Separatory funnel
- Distillation apparatus
- Round-bottom flask
- Heating mantle
- Condenser

- Receiving flask

Procedure:

- Place the discolored 2-iodopropane in a separatory funnel.
- Add an equal volume of 10% aqueous sodium thiosulfate solution and shake well. The brown color of iodine should disappear as it is reduced to colorless iodide.
- Allow the layers to separate and discard the aqueous layer.
- Wash the organic layer with an equal volume of water. Separate and discard the aqueous layer.
- Wash the organic layer with an equal volume of saturated sodium chloride (brine) solution to aid in the removal of water. Separate and discard the aqueous layer.
- Transfer the organic layer to a clean, dry flask and add a suitable amount of anhydrous magnesium sulfate or calcium chloride to dry the liquid. Swirl the flask and let it stand for 10-15 minutes.
- Filter the dried 2-iodopropane into a clean, dry round-bottom flask.
- Set up a distillation apparatus. Distill the purified 2-iodopropane, collecting the fraction that boils at 88-90 °C.^{[6][8]}
- Store the purified product over a small piece of copper wire or silver wool in a tightly sealed, light-resistant container.^{[5][6]}

Visualizations



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Caption: Decision workflow for handling unstabilized 2-iodopropane.

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